

Toxicological Profile of 2-Acetyl-1,4,5,6-tetrahydropyridine: A Technical Guide

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Compound of Interest

Compound Name: 2-Acetyl-1,4,5,6-tetrahydropyridine

Cat. No.: B1211944

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Disclaimer: This document summarizes the currently available toxicological data for **2-Acetyl-1,4,5,6-tetrahydropyridine** and related compounds. It is intended for researchers, scientists, and drug development professionals. A significant lack of specific toxicological studies for **2-Acetyl-1,4,5,6-tetrahydropyridine** necessitates the inclusion of data from structurally similar molecules to provide context for potential hazards. This information should not be considered a comprehensive safety assessment of **2-Acetyl-1,4,5,6-tetrahydropyridine**, and further experimental validation is required.

Introduction

2-Acetyl-1,4,5,6-tetrahydropyridine is a heterocyclic compound with potential applications in various fields of chemical and pharmaceutical research. As with any novel compound intended for further development, a thorough understanding of its toxicological profile is paramount for ensuring safety and regulatory compliance. This technical guide provides a summary of the limited available data on **2-Acetyl-1,4,5,6-tetrahydropyridine** and draws contextual insights from the toxicology of related compounds, including 2-Acetylpyridine and the well-characterized neurotoxin 1-methyl-4-phenyl-1,2,3,6-tetrahydropyridine (MPTP).

Toxicological Data for 2-Acetyl-1,4,5,6-tetrahydropyridine

Direct and comprehensive toxicological data for **2-Acetyl-1,4,5,6-tetrahydropyridine** is scarce in publicly available literature. The PubChem database reports that the compound is "not

meeting GHS hazard criteria by 1 of 1 companies"[1]. However, this is a preliminary classification and does not substitute for detailed toxicological evaluation.

Toxicological Data on Structurally Related Compounds

Due to the limited data on the target compound, this section presents information on structurally related molecules to provide an indication of potential hazards.

Hazard Profile of 2-Acetylpyridine

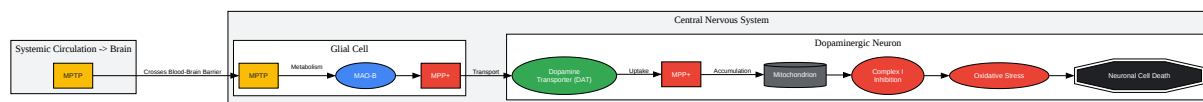
2-Acetylpyridine is an aromatic analogue of **2-Acetyl-1,4,5,6-tetrahydropyridine**. Safety Data Sheets (SDS) for 2-Acetylpyridine provide the following hazard information.

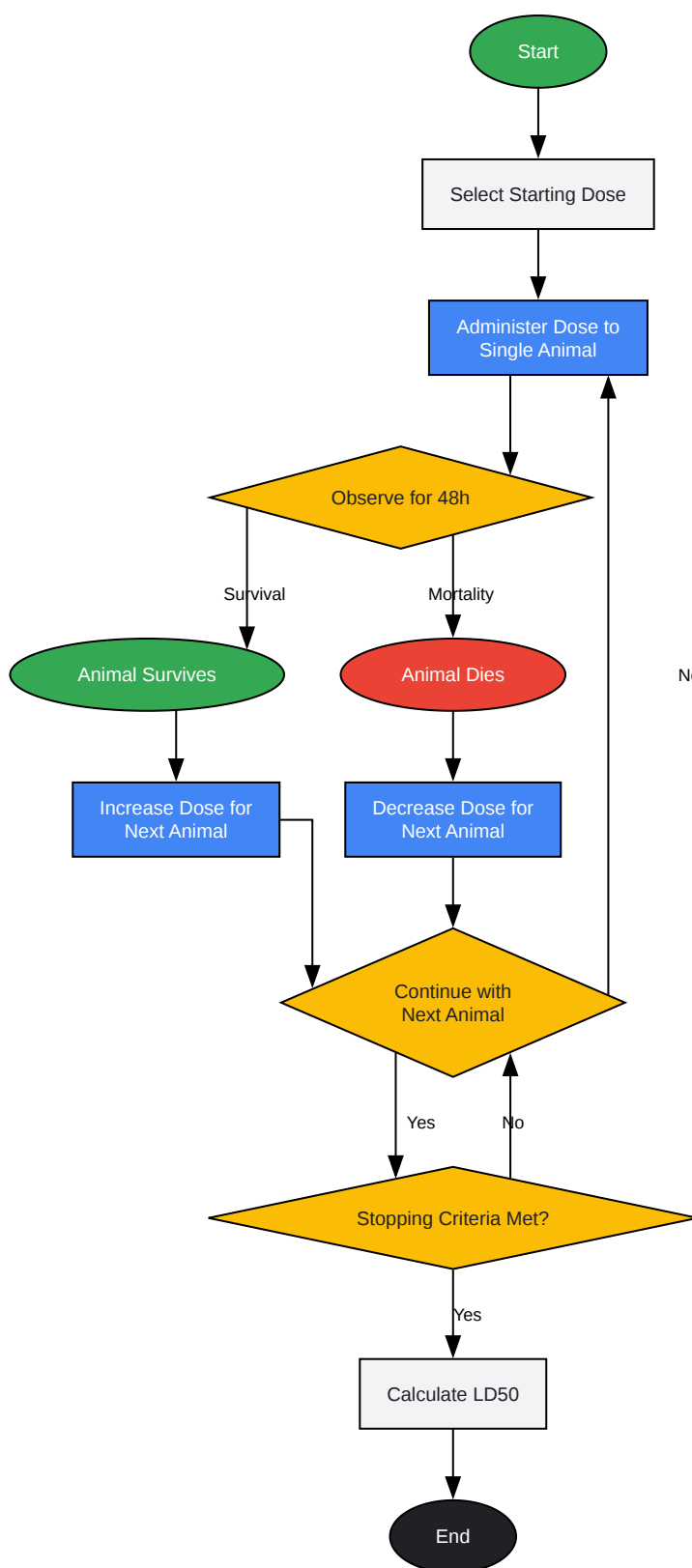
Hazard Type	Classification	Precautionary Statements	Source
Physical Hazards	Combustible liquid	H227: Combustible liquid. P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.	[2] [3]
Health Hazards	Skin Irritation (Category 2)	H315: Causes skin irritation. P264: Wash skin thoroughly after handling. P280: Wear protective gloves/protective clothing/eye protection/face protection.	[2] [3]
Eye Irritation (Category 2A)	H319: Causes serious eye irritation. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2] [3]	
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation. P261: Avoid breathing vapor/spray. P271: Use only outdoors or in a well-ventilated area.	[2]	

Neurotoxicity of 1-methyl-4-phenyl-1,2,3,6-tetrahydropyridine (MPTP)

MPTP is a well-studied tetrahydropyridine derivative that selectively destroys dopaminergic neurons in the substantia nigra, leading to a syndrome that closely resembles Parkinson's disease[4][5][6][7]. The mechanism of MPTP-induced neurotoxicity is a critical case study for understanding potential risks associated with tetrahydropyridine compounds.

The neurotoxic effects of MPTP are not caused by the parent compound itself but by its metabolite, 1-methyl-4-phenylpyridinium (MPP+)[6][8]. Once MPTP crosses the blood-brain barrier, it is metabolized to MPP+ by the enzyme monoamine oxidase B (MAO-B) in glial cells[8][9]. MPP+ is then selectively taken up by dopaminergic neurons via the dopamine transporter (DAT)[10][11]. Inside the neurons, MPP+ accumulates in the mitochondria and inhibits Complex I of the electron transport chain, leading to ATP depletion, oxidative stress, and ultimately, cell death[4][8][9].





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